

What is Biotinyl Cystamine-d4 and its chemical properties

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Compound of Interest

Compound Name: Biotinyl Cystamine-d4

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Abstract

Biotinyl Cystamine-d4 is a deuterated derivative of Biotinyl Cystamine, a versatile reagent used in various biochemical and research applications. The incorporation of four deuterium atoms makes it an ideal internal standard for mass spectrometry-based quantitative analysis of its non-deuterated counterpart. This guide provides a comprehensive overview of the chemical properties of **Biotinyl Cystamine-d4**, inferred from its non-deuterated form, and outlines a typical experimental workflow for its use.

Introduction to Biotinyl Cystamine

Biotinyl Cystamine is a chemical compound that integrates a biotin molecule with a cystamine moiety.^{[1][2][3]} This bifunctional nature allows it to be used as a crosslinking agent and a photoaffinity label.^{[1][2]} The biotin component provides a high-affinity binding site for avidin and streptavidin, enabling detection and purification, while the cystamine portion contains a disulfide bond that can be cleaved under reducing conditions. This cleavable linkage is a key feature in many of its applications.

Biotinyl Cystamine-d4: A Deuterated Analog

Biotinyl Cystamine-d4 is an isotopically labeled version of Biotinyl Cystamine, where four hydrogen atoms have been replaced by deuterium atoms. While specific literature on **Biotinyl Cystamine-d4** is not readily available, its chemical properties and behavior can be reliably inferred from its non-deuterated form and the general principles of deuterium labeling. The

primary application of such a deuterated compound is as an internal standard in quantitative mass spectrometry (MS) assays.^{[4][5]} The mass difference introduced by the deuterium atoms allows for its distinct detection from the endogenous or unlabeled analyte, while its chemical and physical properties remain nearly identical, ensuring similar behavior during sample preparation and analysis.

Chemical Properties

The chemical properties of Biotinyl Cystamine and the inferred properties of **Biotinyl Cystamine-d4** are summarized in the table below. The molecular weight of **Biotinyl Cystamine-d4** is calculated by adding the mass of four deuterium atoms to the molecular weight of Biotinyl Cystamine.

Property	Biotinyl Cystamine	Biotinyl Cystamine-d4 (Inferred)
Synonyms	Biotin-Cysteamine, CTK8E9630	Biotin-Cysteamine-d4
Chemical Formula	C ₁₂ H ₂₁ N ₃ O ₂ S ₂	C ₁₂ H ₁₇ D ₄ N ₃ O ₂ S ₂
Molecular Weight	303.44 g/mol ^[3]	~307.47 g/mol
Appearance	Lyophilized powder	Lyophilized powder
Purity	>99% (HPLC) ^[1]	>99% (HPLC)
Solubility	Soluble in DMSO	Soluble in DMSO
Storage	Lyophilized at -20°C ^[1]	Lyophilized at -20°C

Experimental Protocols: Quantitative Analysis using LC-MS/MS

The following is a generalized protocol for the quantification of Biotinyl Cystamine in a biological matrix using **Biotinyl Cystamine-d4** as an internal standard, based on common practices for similar analyses.^{[4][6]}

4.1. Preparation of Stock Solutions and Standards

- Stock Solutions: Prepare a 1 mg/mL stock solution of Biotinyl Cystamine and **Biotinyl Cystamine-d4** in DMSO.
- Working Standards: Serially dilute the Biotinyl Cystamine stock solution with a suitable solvent (e.g., 50% methanol in water) to prepare a series of working standards with concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Internal Standard Working Solution: Dilute the **Biotinyl Cystamine-d4** stock solution to a final concentration of 100 ng/mL.

4.2. Sample Preparation

- To 100 µL of the biological sample (e.g., plasma, cell lysate), add 10 µL of the internal standard working solution (100 ng/mL **Biotinyl Cystamine-d4**).
- Add 300 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex for 1 minute and centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase for LC-MS/MS analysis.

4.3. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate the analyte from matrix components.
 - Flow Rate: 0.3 mL/min.

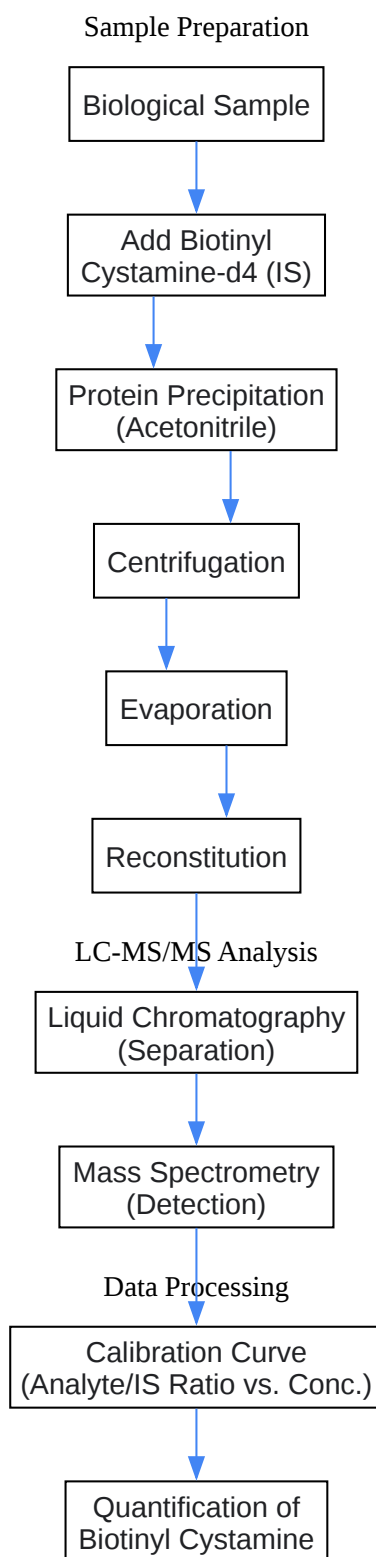
- Injection Volume: 5 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Biotinyl Cystamine: Precursor ion (m/z) -> Product ion (m/z)
 - **Biotinyl Cystamine-d4**: Precursor ion (m/z) -> Product ion (m/z)
 - Note: The specific m/z values need to be determined by direct infusion of the compounds.
 - Optimization: Optimize collision energy and other MS parameters for maximum signal intensity.

4.4. Data Analysis

Construct a calibration curve by plotting the peak area ratio of Biotinyl Cystamine to **Biotinyl Cystamine-d4** against the concentration of the Biotinyl Cystamine standards. Determine the concentration of Biotinyl Cystamine in the samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Workflow for Quantitative Analysis

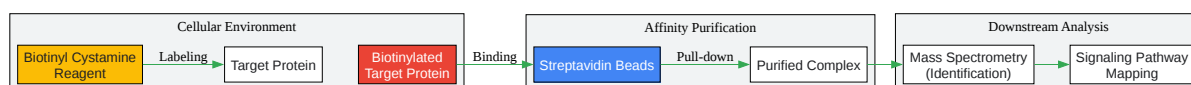


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Caption: Experimental workflow for the quantification of Biotinyl Cystamine using **Biotinyl Cystamine-d4** as an internal standard.

Potential Signaling Pathway Involvement

While Biotinyl Cystamine itself is a tool for studying other molecules, it can be used to label and identify proteins involved in specific signaling pathways. For example, if a protein of interest is biotinylated using a reactive form of Biotinyl Cystamine, it can be pulled down and identified, thus placing it within a cellular context.



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Caption: Logical workflow for identifying protein interactions using Biotinyl Cystamine.

Applications in Research

The use of Biotinyl Cystamine and its deuterated analog spans several research areas:

- **Proteomics:** For the identification and quantification of proteins, particularly for studying protein-protein interactions and post-translational modifications.[7]
- **Drug Development:** In pharmacokinetic studies to quantify the levels of a biotinylated drug candidate in biological samples.[4][5]
- **Cell Biology:** As a tool for labeling and tracking specific molecules within cells or on the cell surface.

Conclusion

Biotinyl Cystamine-d4, while not extensively documented as a standalone product, represents a crucial tool for researchers requiring precise quantification of Biotinyl Cystamine.

Its properties, inferred from its non-deuterated counterpart and the principles of isotopic labeling, make it an excellent internal standard for mass spectrometry. The methodologies outlined in this guide provide a framework for its application in various research and development settings.

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